

physical properties including boiling point and density of 2-Methyl-1,3-dioxane

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Compound of Interest

Compound Name: 2-Methyl-1,3-dioxane

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A Technical Guide to the Physical Properties of 2-Methyl-1,3-dioxane

This document provides a detailed overview of the key physical properties of **2-Methyl-1,3-dioxane** (CAS No. 626-68-6), focusing on its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require accurate physical data and standardized experimental methodologies.

Physical Properties of 2-Methyl-1,3-dioxane

2-Methyl-1,3-dioxane is a cyclic organic compound featuring a six-membered dioxane ring with a methyl group at the 2-position^[1]. It is characterized as a colorless liquid with a sweet odor and is soluble in various organic solvents^[1]. The accurate determination of its physical properties is crucial for its application as a solvent or as an intermediate in organic synthesis.

The experimentally determined and estimated physical properties of **2-Methyl-1,3-dioxane** are summarized in the table below.

Physical Property	Value	Conditions	Source
Boiling Point	114.8-116.5 °C	at 16 Torr	[2]
108.00-109.00 °C	at 760 mm Hg (estimated)	[3]	
Density	1.1678 g/cm ³	at 20 °C	[2]

Experimental Protocols for Property Determination

The following sections detail the standard laboratory protocols for determining the boiling point and density of a liquid compound like **2-Methyl-1,3-dioxane**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. This physical constant is a key indicator of a substance's purity.

a) Distillation Method This method is suitable when a sufficient quantity of the liquid is available (several mL).

- Apparatus Setup: Assemble a simple distillation apparatus consisting of a distillation flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned just below the side arm of the distillation flask to ensure it accurately measures the temperature of the vapor as it passes into the condenser.
- Procedure: Place the liquid sample in the distillation flask along with boiling chips to ensure smooth boiling. Heat the flask gently. As the liquid boils, the vapor will rise, and its temperature will be recorded by the thermometer. The temperature should remain constant during the distillation of a pure compound; this stable temperature is the boiling point^[4].
- Pressure Correction: The boiling point is dependent on the atmospheric pressure^[2]. If the determination is not performed at standard sea-level pressure (760 mmHg), a correction should be applied.

b) Capillary Method (Micro-Boiling Point) This method is ideal when only a small sample of the liquid is available.

- Apparatus Setup: A small test tube containing 0.5 mL of the sample liquid is attached to a thermometer. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the sample. The entire assembly is heated in a controlled manner using a heating block or water bath[5].
- Procedure: As the sample is heated, the air trapped in the capillary tube will escape, followed by the vapor of the liquid, which will emerge as a steady stream of bubbles from the capillary's open end[5][6]. The heat source is then removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube[5]. This is the point where the external pressure equals the vapor pressure of the substance[6].

Density is a fundamental physical property defined as the mass of a substance per unit of volume[7]. It is an important parameter for quality control and material identification.

a) Pycnometer Method A pycnometer is a glass flask with a precisely defined volume, used for accurate density measurements of liquids.

- Procedure:
 - Carefully clean and dry the pycnometer and measure its mass (m_1).
 - Fill the pycnometer completely with the sample liquid, ensuring no air bubbles are present, and measure the combined mass (m_2).
 - The mass of the liquid is calculated as ($m_2 - m_1$).
- Calculation: The density (ρ) is then calculated by dividing the mass of the liquid by the known volume (V) of the pycnometer: $\rho = (m_2 - m_1) / V$

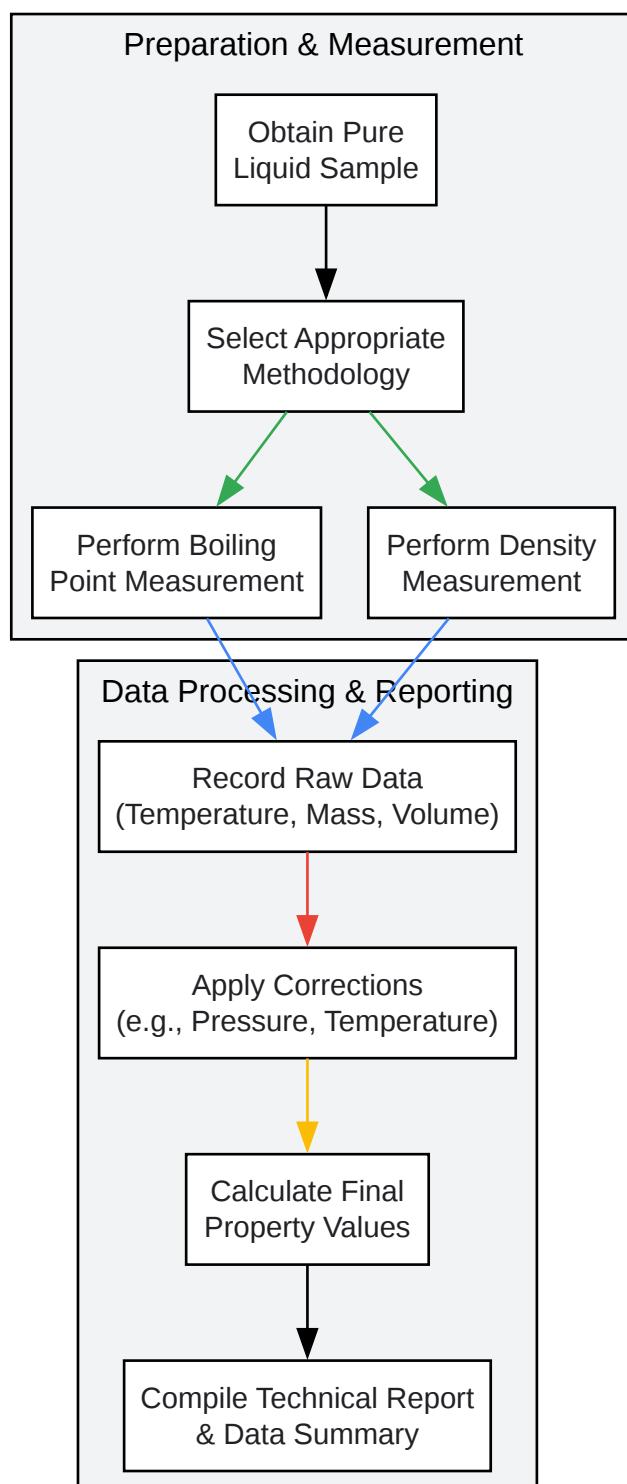
b) Hydrometer Method A hydrometer is an instrument used to directly measure the relative density of liquids based on the principle of buoyancy.

- Procedure: The liquid sample is poured into a tall container, such as a graduated cylinder. The hydrometer is gently lowered into the liquid until it floats freely.

- **Measurement:** The density is read directly from the calibrated scale on the hydrometer stem at the point where the surface of the liquid meets the scale.

Workflow for Physical Property Analysis

The logical flow from sample acquisition to final data reporting for the physical characterization of a chemical compound is illustrated below.

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Caption: Workflow for Determining Physical Properties.

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